

Technical Guide: Synthesis & Stabilization of 3,5,5-Trimethylhexan-1-amine Hydrochloride

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Compound of Interest

Compound Name: 3,5,5-Trimethylhexan-1-amine
hydrochloride

CAS No.: 1803584-41-9

Cat. No.: B2573067

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Executive Summary & Strategic Rationale

3,5,5-trimethylhexan-1-amine (TMHA) is a critical branched aliphatic amine intermediate used in the synthesis of specialty surfactants, corrosion inhibitors, and pharmaceutical building blocks. Its unique steric bulk, provided by the tert-butyl moiety at the

-position relative to the amine, confers hydrolytic stability and lipophilicity distinct from linear nonylamines.

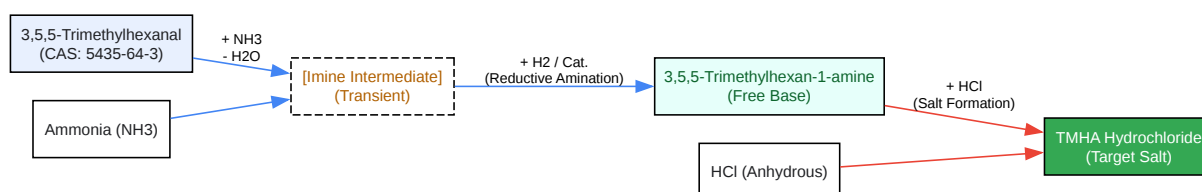
While the free amine is liquid and prone to oxidation/carbonation upon air exposure, the hydrochloride salt (TMHA-HCl) represents the preferred form for storage, transport, and solid-state handling in drug development workflows.

This guide details a robust, self-validating synthesis pathway starting from the commercially available 3,5,5-trimethylhexanal (isononanal). Unlike industrial hydroformylation routes (oxo process) which require massive infrastructure, this protocol is optimized for the laboratory to pilot scale, prioritizing purity and ease of isolation.

Retrosynthetic Analysis & Pathway

The most efficient laboratory route involves the Reductive Amination of 3,5,5-trimethylhexanal. This "one-pot" transformation avoids the isolation of the unstable imine intermediate.

Reaction Pathway Diagram



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Figure 1: Sequential conversion of aldehyde to amine, followed by salt formation.[1][2][3][4][5][6]

Core Synthesis: Reductive Amination

Objective: Convert 3,5,5-trimethylhexanal to 3,5,5-trimethylhexan-1-amine.

Critical Reagents & Parameters

Component	Specification	Role
Substrate	3,5,5-Trimethylhexanal (>95%)	Precursor. Commercial "Isononanal" often contains isomers; verify purity by GC.
Aminating Agent	Liquid NH ₃ or Methanolic NH ₃ (7N)	Nitrogen source. Excess (5-10 eq) required to suppress secondary amine formation.
Catalyst	Raney Nickel (Active) or 5% Rh/C	Hydrogenation catalyst. Raney Ni is cost-effective; Rh/C offers milder conditions.
Solvent	Methanol (Anhydrous)	Solubilizes H ₂ and NH ₃ ; facilitates imine formation.
Pressure	50–80 bar (725–1160 psi)	High pressure essential to drive equilibrium and prevent catalyst poisoning.
Temperature	80–110 °C	Balance between rate and byproduct formation (aldol condensation).

Step-by-Step Protocol

Note: This reaction involves high-pressure hydrogen. Use a rated autoclave and appropriate safety shielding.

- Catalyst Preparation: Wash 5.0 g of Raney Nickel slurry (in water) three times with anhydrous methanol to remove water. Caution: Raney Ni is pyrophoric when dry.
- Loading: Charge the autoclave with:
 - 3,5,5-Trimethylhexanal (142.2 g, 1.0 mol)
 - Methanol (400 mL)
 - Washed Raney Nickel catalyst.

- Ammonia Addition: Seal the reactor. Cool to 0°C. Introduce anhydrous Ammonia (85 g, ~5.0 mol) via a dip tube. Alternatively, use 7N NH₃ in MeOH if pressure limits allow.
- Hydrogenation:
 - Purge with N₂ (3x) then H₂ (3x).
 - Pressurize to 50 bar with H₂.
 - Heat to 100°C with stirring (1000 rpm). Maintain pressure at 50–80 bar by replenishing H₂.
 - Endpoint: Reaction is complete when H₂ uptake ceases (typically 4–6 hours).
- Workup:
 - Cool to room temperature.^{[5][7]} Vent excess H₂ and NH₃ carefully into a scrubber.
 - Filter the mixture through a Celite pad (under inert atmosphere) to remove the pyrophoric catalyst.
 - Concentrate the filtrate under reduced pressure to remove methanol and residual ammonia.
- Purification (Distillation): Distill the crude oil under vacuum.
 - Target Fraction: Collect the fraction boiling at ~70–75°C at 15 mmHg.
 - Yield Expectation: 85–92%.^[1]

Salt Formation: Conversion to Hydrochloride

Objective: Stabilize the free amine as a crystalline hydrochloride salt.

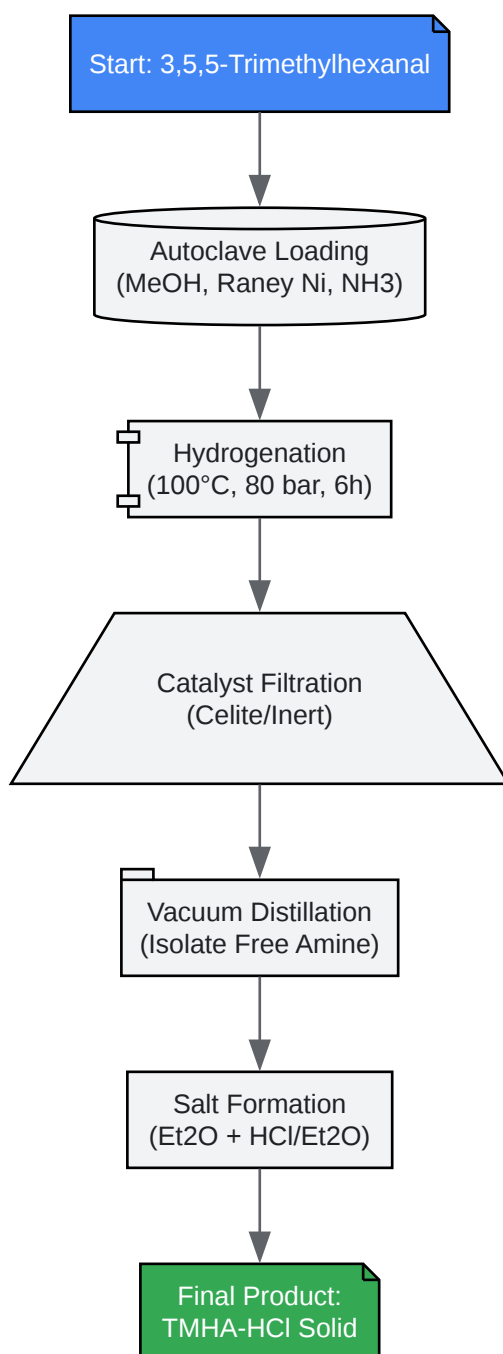
Rationale

Direct reaction with aqueous HCl leads to hygroscopic pastes that are difficult to dry. An anhydrous precipitation method is strictly required to obtain a free-flowing, pharmaceutical-grade solid.

Protocol

- **Dissolution:** Dissolve the purified 3,5,5-trimethylhexan-1-amine (14.3 g, 100 mmol) in Diethyl Ether or MTBE (150 mL). The solution must be dry (dry over MgSO_4 if necessary).
- **Acidification:**
 - **Method A (Gas):** Bubble anhydrous HCl gas through the solution with vigorous stirring.
 - **Method B (Solution - Preferred):** Dropwise add 2M HCl in Diethyl Ether (55 mL, 110 mmol) at 0°C.
- **Crystallization:** A white precipitate will form immediately. Continue stirring at 0°C for 30 minutes to ensure complete conversion.
- **Isolation:** Filter the solid under a nitrogen blanket (the salt may be hygroscopic initially).
- **Washing:** Wash the filter cake with cold, dry ether (2 x 20 mL) to remove unreacted amine or impurities.
- **Drying:** Dry in a vacuum oven at 40°C for 12 hours over P_2O_5 or silica desiccant.

Experimental Workflow Diagram



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Figure 2: Operational workflow for the synthesis and isolation of TMHA-HCl.

Characterization & Validation

As a researcher, you must validate the structure. Since specific spectral literature for the salt is sparse, use these predicted values based on the parent structure and substituent effects.

NMR Spectroscopy (Predicted)

^1H NMR (400 MHz, D_2O):

- 0.90 (s, 9H): tert-Butyl group (C9, C10, C11). Characteristic intense singlet.
- 0.98 (d, $J = 6.5$ Hz, 3H): Methyl group at C3.
- 1.1–1.7 (m, 5H): Methylene protons (C2, C4) and Methine (C3). Complex multiplets.
- 2.95 (t, $J = 7.5$ Hz, 2H):

-Methylene protons ($-\text{CH}_2-\text{NH}_3^+$). Note: Significant downfield shift from ~ 2.6 ppm in free base due to protonation.

Analytical Specifications

Test	Acceptance Criteria	Method
Appearance	White crystalline solid	Visual
Assay (Titration)	98.0 – 102.0%	Argentometric titration (for Cl^-) or HClO_4 titration (non-aqueous)
Water Content	< 0.5% w/w	Karl Fischer (Coulometric)
Solubility	Soluble in water, ethanol; Insoluble in ether	Solubility Test

Safety & Handling (E-E-A-T)

- Corrosivity: While the salt is less volatile than the free amine, it is still an irritant. The free amine precursor is corrosive and causes severe skin burns.
- High Pressure: The reductive amination utilizes H_2 at 50+ bar. Ensure autoclave burst disks are rated correctly.
- Pyrophoric Catalyst: Raney Nickel ignites in air. Always keep wet or under inert gas. Dispose of in dilute HCl or specialized waste containers.

- Storage: TMHA-HCl is hygroscopic. Store in tightly sealed containers with desiccants.

References

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